

Commercial availability of 5-Fluoro-2-mercaptobenzaldehyde

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Compound of Interest

Compound Name: 5-Fluoro-2-mercaptobenzaldehyde

Cat. No.: B13237079

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An In-Depth Technical Guide to **5-Fluoro-2-mercaptobenzaldehyde** for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Fluoro-2-mercaptobenzaldehyde is a specialized aromatic aldehyde that holds significant potential for researchers in medicinal chemistry and materials science. Its structure, featuring a reactive aldehyde, a nucleophilic thiol group, and a strategically placed fluorine atom, makes it a valuable building block for the synthesis of novel therapeutic agents and functional materials. The presence of fluorine can enhance metabolic stability, binding affinity, and other pharmacokinetic properties of drug candidates.^{[1][2][3]} This guide provides a comprehensive overview of its commercial availability, physicochemical properties, a plausible synthetic route, potential applications, and essential safety and handling information.

Commercial Availability

While not as commonly stocked as some other benzaldehyde derivatives, **5-Fluoro-2-mercaptobenzaldehyde** is available from specialized chemical suppliers. Researchers can procure this compound for their research and development needs.

Attribute	Information
CAS Number	104456-90-8[4]
Known Supplier	BLD Pharm[4]
Typical Availability	Available for online ordering, may require cold-chain transportation[4]

Physicochemical Properties

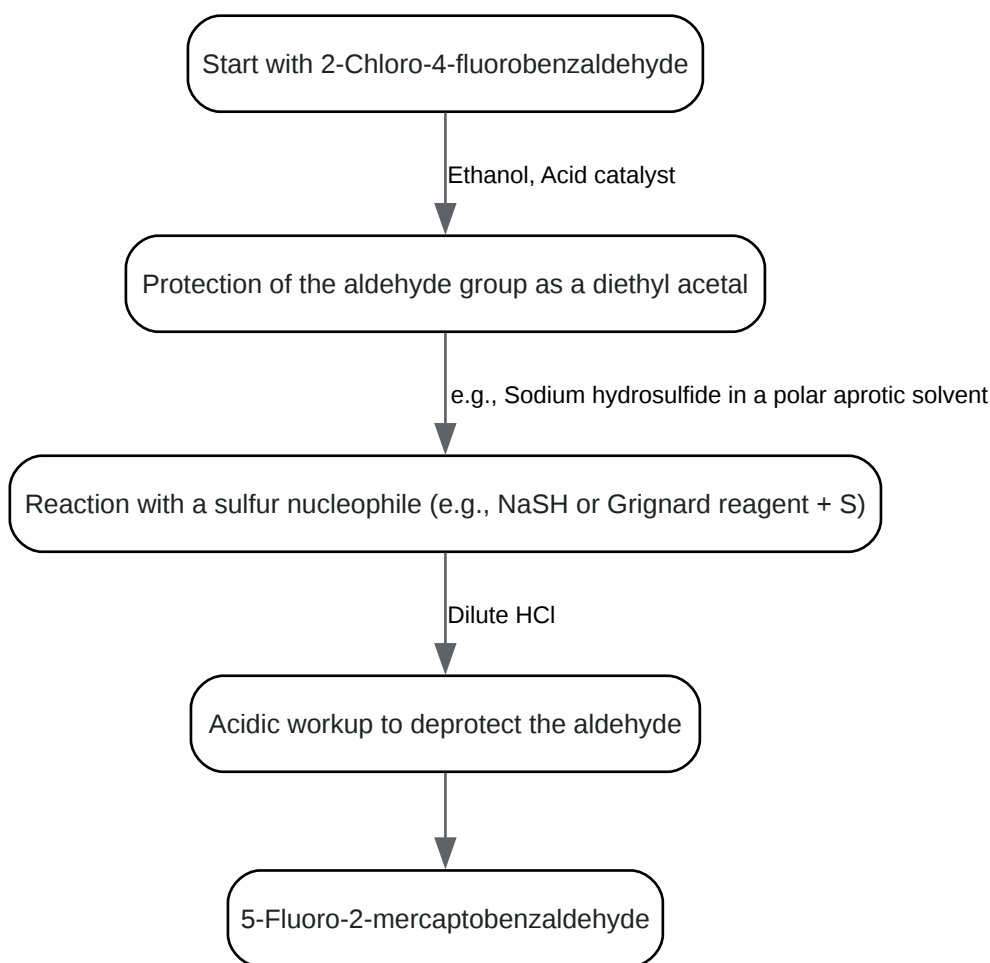
The key physicochemical properties of **5-Fluoro-2-mercaptobenzaldehyde** are summarized below. Some of these are calculated or estimated based on its structure due to the limited availability of experimentally determined data.

Property	Value	Source
Molecular Formula	C ₇ H ₅ FOS	Calculated
Molecular Weight	156.18 g/mol	Calculated
Appearance	Likely a solid or oil	Inferred from related compounds
Solubility	Expected to be soluble in common organic solvents	Inferred from related compounds

Proposed Synthesis Protocol

A direct, published synthesis for **5-Fluoro-2-mercaptobenzaldehyde** is not readily available in the literature. However, a viable synthetic route can be proposed based on established methods for the synthesis of 2-mercaptobenzaldehydes from their corresponding 2-halobenzaldehydes.[5][6][7] The following protocol outlines a two-step process starting from the commercially available 2-chloro-4-fluorobenzaldehyde.

Experimental Workflow



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Caption: Proposed synthetic workflow for **5-Fluoro-2-mercaptobenzaldehyde**.

Step-by-Step Methodology

- Protection of the Aldehyde Group:
 - To a solution of 2-chloro-4-fluorobenzaldehyde in anhydrous ethanol, add a catalytic amount of a strong acid (e.g., p-toluenesulfonic acid).
 - Reflux the mixture for several hours to facilitate the formation of the diethyl acetal. The reaction can be monitored by thin-layer chromatography (TLC).
 - Once the reaction is complete, neutralize the acid with a mild base (e.g., sodium bicarbonate) and remove the ethanol under reduced pressure.

- Extract the acetal with a suitable organic solvent (e.g., diethyl ether), wash with brine, and dry over anhydrous sodium sulfate.
- Purify the acetal by vacuum distillation or column chromatography.

Causality: The aldehyde group is protected as an acetal to prevent its reaction with the sulfur nucleophile in the subsequent step.

- Introduction of the Thiol Group:

- Dissolve the protected 2-chloro-4-fluorobenzaldehyde diethyl acetal in a polar aprotic solvent such as N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Add a slight excess of a sulfur nucleophile, such as sodium hydrosulfide (NaSH).
- Heat the reaction mixture to a temperature between 80-120 °C and stir for several hours. Monitor the progress of the reaction by TLC.
- Alternatively, a Grignard reagent can be formed from the protected halo-benzaldehyde, which is then reacted with elemental sulfur.^[5]

Causality: Nucleophilic aromatic substitution of the chlorine atom with the hydrosulfide anion introduces the sulfur functionality.

- Deprotection of the Aldehyde Group:

- After the substitution reaction is complete, cool the mixture to room temperature.
- Perform an acidic workup by adding dilute hydrochloric acid. This will hydrolyze the acetal back to the aldehyde.
- Extract the product with an organic solvent, wash with water and brine, and dry over anhydrous sodium sulfate.
- The crude product can be purified by column chromatography on silica gel to yield **5-Fluoro-2-mercaptobenzaldehyde**.

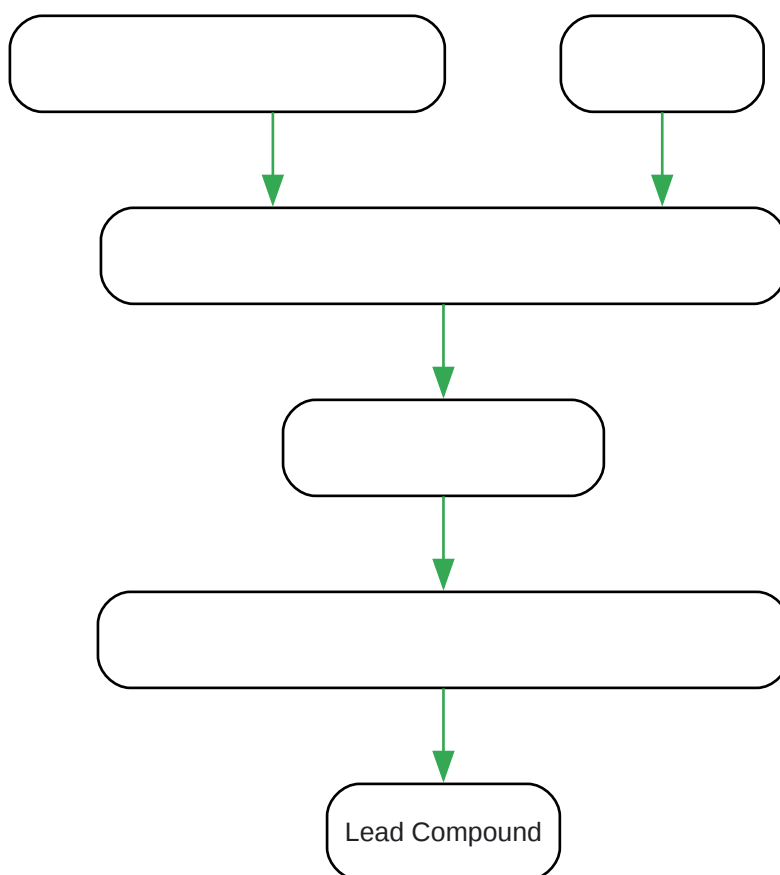
Causality: The acidic environment facilitates the removal of the protecting group, regenerating the aldehyde functionality.

Potential Applications in Drug Discovery

The unique structural features of **5-Fluoro-2-mercaptobenzaldehyde** make it an attractive starting material for the synthesis of various heterocyclic compounds with potential biological activity. The incorporation of a fluorine atom can significantly impact the pharmacokinetic and pharmacodynamic properties of a molecule.^{[2][3]}

Fragment-Based Drug Discovery

5-Fluoro-2-mercaptobenzaldehyde is an ideal candidate for fragment-based drug discovery (FBDD) screening. Its relatively small size and diverse functional groups allow it to probe the binding sites of biological targets.



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Caption: Role of **5-Fluoro-2-mercaptobenzaldehyde** in a fragment-based drug discovery workflow.

Safety and Handling

Specific safety data for **5-Fluoro-2-mercaptobenzaldehyde** is not readily available. Therefore, it is crucial to handle this compound with care, assuming it may have hazards similar to related compounds like 2-mercaptobenzaldehyde and other fluorinated benzaldehydes.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Assumed Hazards:

- Harmful if swallowed, in contact with skin, or if inhaled.[\[11\]](#)
- Causes skin and eye irritation.[\[9\]](#)[\[10\]](#)
- May cause respiratory irritation.[\[9\]](#)
- May be air and light sensitive.[\[9\]](#)[\[11\]](#)

Recommended Precautions:

- Work in a well-ventilated area, preferably in a fume hood.[\[8\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses with side shields, and a lab coat.[\[8\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[11\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[11\]](#)
- Store in a tightly closed container in a cool, dry place away from direct sunlight.[\[8\]](#)

First Aid Measures:

- In case of skin contact: Wash with plenty of soap and water. If irritation persists, seek medical attention.[\[8\]](#)[\[9\]](#)

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[10]
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[10]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[11]

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